

Identity of 2-Methoxy-4-(3-methoxyphenyl)phenol: An Initial Assessment

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Compound of Interest

Compound Name: 2-Methoxy-4-(3-methoxyphenyl)phenol

Cat. No.: B6379508

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An extensive search for the compound "**2-Methoxy-4-(3-methoxyphenyl)phenol**" has revealed a notable absence of a registered CAS number and a standardized IUPAC name in major chemical databases. This suggests that the requested molecule may be a novel compound, not yet synthesized, or a less common derivative not widely documented in publicly accessible scientific literature.

For researchers, scientists, and professionals in drug development, the unique identification of a chemical entity through its CAS number and IUPAC name is the foundational step for any further investigation into its properties, synthesis, and potential applications. The lack of this primary information for "**2-Methoxy-4-(3-methoxyphenyl)phenol**" precludes the possibility of creating an in-depth technical guide as requested.

However, the search did yield information on several structurally related compounds that are well-documented. It is possible that the intended compound of interest is among these, and the initial query may have contained a typographical error. Below is a summary of the key identifiers for these related phenols:

Compound Name	CAS Number	IUPAC Name
2-Methoxy-4-(methoxymethyl)phenol	5533-03-9[1][2]	2-Methoxy-4-(methoxymethyl)phenol[2]
2-Methoxy-4-methylphenol	93-51-6[3]	2-Methoxy-4-methylphenol
2-Methoxy-4-propylphenol	2785-87-7[4]	2-Methoxy-4-propylphenol
2-Methoxy-4-vinylphenol	7786-61-0[5][6]	4-Ethenyl-2-methoxyphenol[5]

To proceed with the development of a comprehensive technical guide, including data presentation, experimental protocols, and visualizations, it is imperative to first correctly identify the target compound. We request the user to verify the chemical name and structure of the molecule of interest. Should one of the alternatives listed above be the correct compound, a detailed whitepaper can be produced. If "**2-Methoxy-4-(3-methoxyphenyl)phenol**" is indeed the correct, yet undocumented, compound, further steps would involve theoretical calculations and proposed synthetic routes, which constitutes a different scope of work.

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References

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